

Essential Safety and Logistics for Handling Laniquidar

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Compound of Interest

Compound Name: *Laniquidar*

Cat. No.: *B1684370*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Laniquidar** is paramount. This document provides a direct, procedural guide to the necessary personal protective equipment (PPE), operational plans for handling, and disposal protocols to maintain a safe laboratory environment.

Chemical and Hazard Data

A summary of the key identifiers and hazard classifications for **Laniquidar** is provided below. This information is critical for a foundational understanding of the compound's safety profile.

Identifier	Value
CAS Number	197509-46-9[1][2][3]
Molecular Formula	C37H36N4O3[1][2][3]
Molecular Weight	584.7 g/mol [1][2]

GHS Hazard Classification	Description
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE)

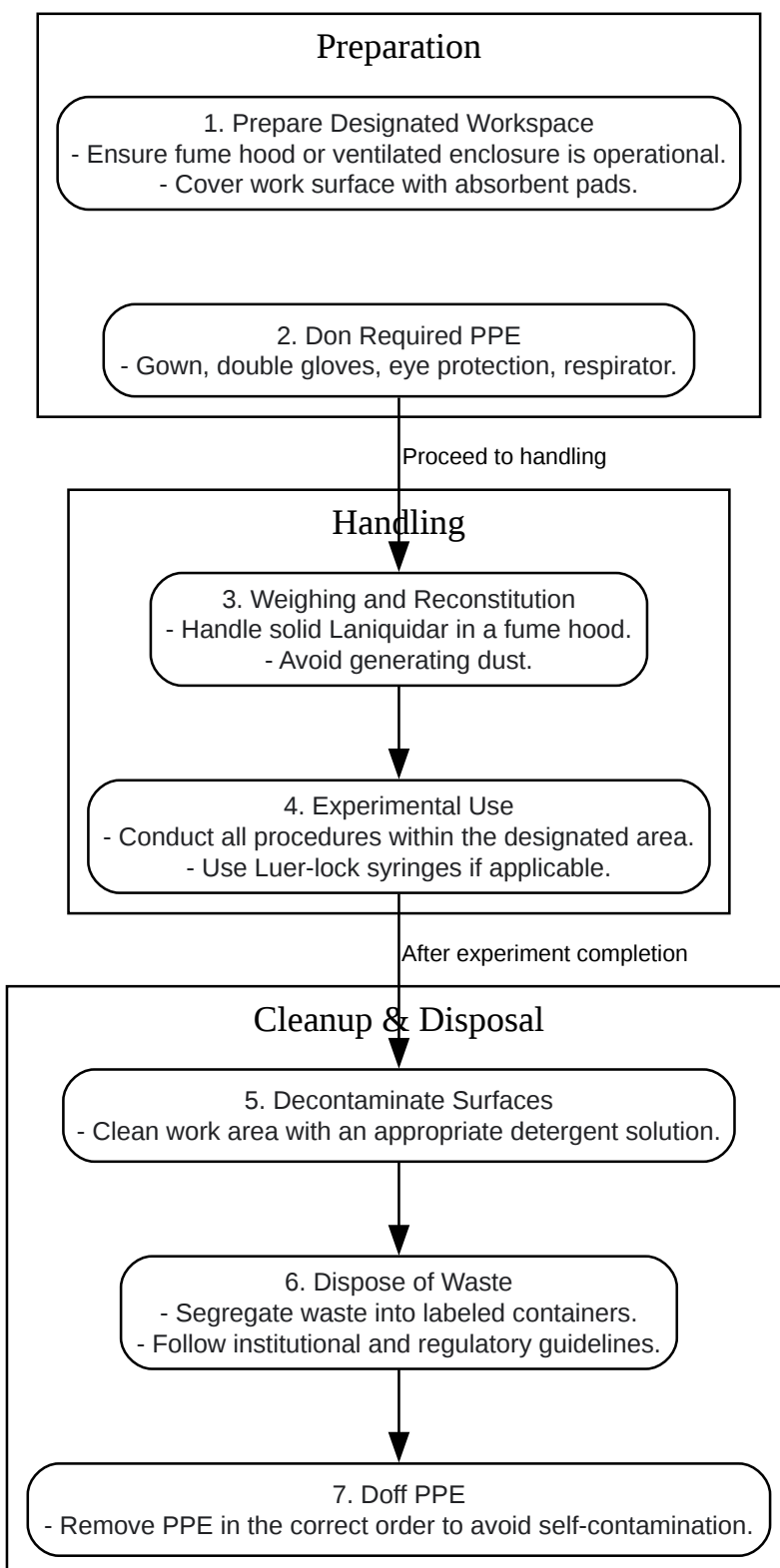
A multi-layered approach to personal protection is essential to minimize exposure risk. The following PPE is required when handling **Laniquidar**.^[1]

Protection Type	Specific Requirement	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes. ^{[1][4]}
Hand Protection	Protective gloves (double gloving recommended)	Prevents skin contact. ^{[1][4][5]} Chemotherapy-rated gloves are advisable. ^{[6][7]}
Body Protection	Impervious, solid-front barrier gown with long sleeves and tight-fitting cuffs	Prevents contamination of clothing and skin. ^{[1][4][5]}
Respiratory Protection	Suitable respirator (e.g., N95 or higher)	Required when handling the powder form to avoid inhalation of dust particles. ^{[1][8]}

Operational Plan for Handling

A systematic workflow ensures that **Laniquidar** is handled safely from receipt to disposal. Adherence to these steps minimizes the risk of exposure and contamination.

Workflow for Handling **Laniquidar**



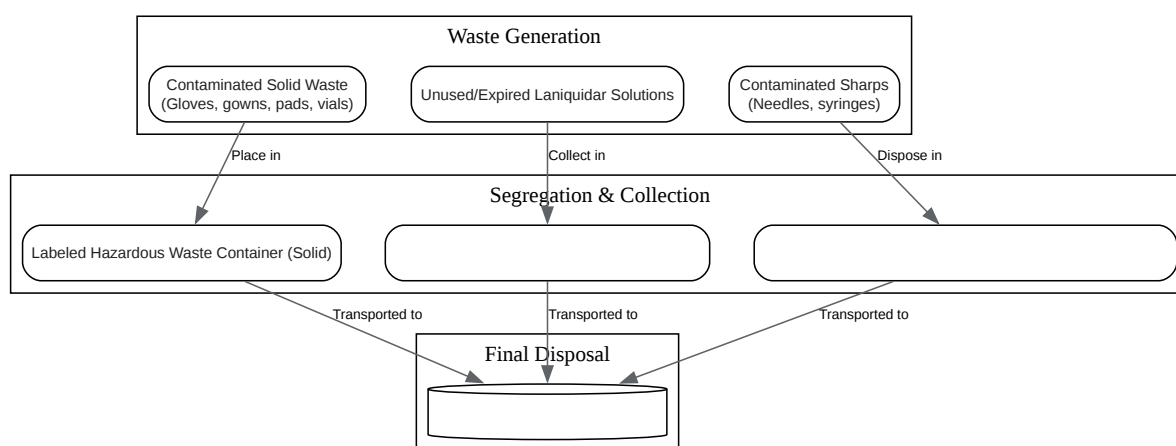
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Caption: Step-by-step workflow for the safe handling of **Laniquidar**.

Disposal Plan

Proper disposal of **Laniquidar** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[1]

Waste Segregation and Disposal Protocol



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